Application Notes and Protocols for BF-227 PET Imaging in Human Subjects

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Compound of Interest	
Compound Name:	BF 227
Cat. No.:	B15617340

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These application notes provide a comprehensive overview and detailed protocols for utilizing the benzoxazole derivative BF-227 as a positron emission tomography (PET) radiotracer for in-vivo imaging of amyloid-β (Aβ) plaques in the human brain. BF-227 is a valuable tool in the study of Alzheimer's disease (AD) and other neurodegenerative disorders characterized by amyloid pathology.

Introduction to BF-227

BF-227 is a PET tracer that demonstrates preferential binding to dense-cored amyloid plaques, which are a pathological hallmark of Alzheimer's disease.[1] It can be labeled with either Carbon-11 ([11C]BF-227) or Fluorine-18 ([18F]BF-227), allowing for flexible use in clinical research settings. PET imaging with BF-227 enables the in-vivo visualization and quantification of Aβ deposition, which is crucial for the early diagnosis of AD, monitoring disease progression, and evaluating the efficacy of anti-amyloid therapeutic interventions.[2]

Quantitative Data Summary

The following tables summarize key quantitative parameters associated with BF-227 PET imaging studies in human subjects. These values are provided as a general guideline and may vary based on the specific scanner, reconstruction parameters, and patient population.

Table 1: Radiotracer Administration

Parameter	Value	Reference
Radiotracer	[11C]BF-227	[3]
Injection Dose	211-366 MBq	[3]
Mass Dose	< 10 µg	N/A

Note: Data for [18F]BF-227 injection doses in humans were not available in the reviewed literature.

Table 2: PET Imaging Acquisition Parameters

Parameter	Description	Value	Reference
Acquisition Mode	Dynamic	3D	[3]
Scan Duration	Total scan time post-injection	60 minutes	[3]
Early Phase Scan	For perfusion-like information	0-10 minutes post-injection	N/A
Late Phase Scan	For amyloid plaque quantification	40-60 minutes post-injection	N/A

Experimental Protocols

Radiosynthesis of [11C]BF-227

While a detailed, step-by-step protocol from a primary publication was not available, the synthesis of [11C]BF-227 is generally achieved through the N-methylation of its desmethyl precursor.

Precursor: N-desmethyl-BF-227

Radiolabeling Method:

- Production of [11C]methyl triflate ([11C]CH3OTf) from cyclotron-produced [11C]CO2.

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- The desmethyl precursor is dissolved in an appropriate organic solvent (e.g., dimethyl sulfoxide).

- The [11C]methyl triflate is trapped in the precursor solution and reacted to form [11C]BF-227.

- The reaction is quenched.

- The crude product is purified using high-performance liquid chromatography (HPLC).

- The final product is formulated in a physiologically compatible solution for injection.

Quality Control:

- Radiochemical Purity: Assessed by HPLC to be >95%.

- Specific Activity: Determined at the end of synthesis.

- Residual Solvents: Measured to be within acceptable limits.

- Sterility and Endotoxin Testing: Performed to ensure patient safety.

Note: A detailed protocol for the synthesis of [18F]BF-227 was not available in the reviewed literature.

Patient Preparation

- Informed Consent: Obtain written informed consent from all participants according to institutional and regulatory guidelines.

- Patient Identification: Verify the patient's identity before proceeding.

- Medical History: Review the patient's medical history, including any neurological or psychiatric conditions and current medications.

- Dietary Restrictions: Generally, no specific dietary restrictions, such as fasting, are required for amyloid PET imaging.

- Hydration: Encourage the patient to be well-hydrated before the scan.

- Comfort: Instruct the patient to wear comfortable clothing without metal objects.

- Pre-Scan Environment: The patient should rest in a quiet, dimly lit room to minimize environmental stimuli before the scan.

PET Image Acquisition

- Scanner Preparation: Perform daily quality control checks on the PET scanner.

- Patient Positioning: Position the patient comfortably on the scanner bed with their head stabilized to minimize motion. A head-holder is recommended.

- Tracer Administration: Administer the prepared dose of [11C]BF-227 (211-366 MBq) as an intravenous bolus injection.[3]

- Dynamic Scanning: Begin a dynamic 3D PET scan immediately after injection, acquiring data for a total of 60 minutes.[3]

Image Reconstruction

- Correction: Correct the acquired PET data for attenuation, scatter, randoms, and dead time.

- Reconstruction Algorithm: Use an iterative reconstruction algorithm, such as Ordered Subset Expectation Maximization (OSEM). The specific number of iterations and subsets should be optimized to balance image quality and noise.[2][4][5]

- Post-Reconstruction Filtering: Apply a Gaussian filter to the reconstructed images to reduce noise and improve image quality. The filter width (e.g., 4mm FWHM) should be chosen based on the scanner and reconstruction parameters.
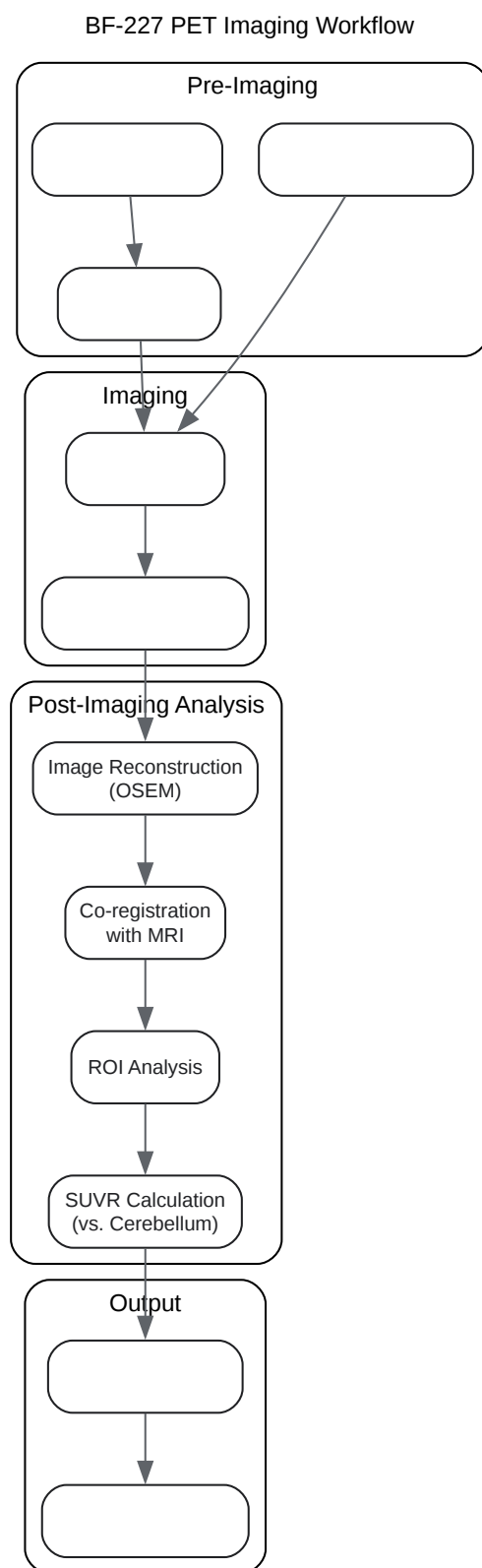
Image Analysis

- Image Co-registration: Co-register the dynamic PET images with the patient's corresponding T1-weighted magnetic resonance imaging (MRI) scan for anatomical referencing.

- Region of Interest (ROI) Definition: Define ROIs on the co-registered MRI for various cortical regions (e.g., frontal, parietal, temporal, and posterior cingulate cortices) and a reference region.

- Reference Region: The cerebellar cortex is typically used as the reference region due to its relative lack of amyloid plaque deposition.

- Standardized Uptake Value Ratio (SUVR) Calculation: a. Calculate the mean standardized uptake value (SUV) for each ROI in the late-phase PET images (40-60 minutes). b. The SUV is calculated by normalizing the tissue radioactivity concentration by the injected dose and the patient's body weight.[3] c. Calculate the SUVR for each cortical ROI by dividing its mean SUV by the mean SUV of the cerebellar cortex.

Visualizations

Experimental Workflow

BF-227 PET Imaging Workflow

Pre-Imaging

Imaging

Post-Imaging Analysis

Image Reconstruction (OSEM)

Co-registration with MRI

ROI Analysis

SUVR Calculation (vs. Cerebellum)

Output

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Caption: Workflow for BF-227 PET imaging in human subjects.

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Logical Relationship of Data Analysis

BF-227 PET Data Analysis
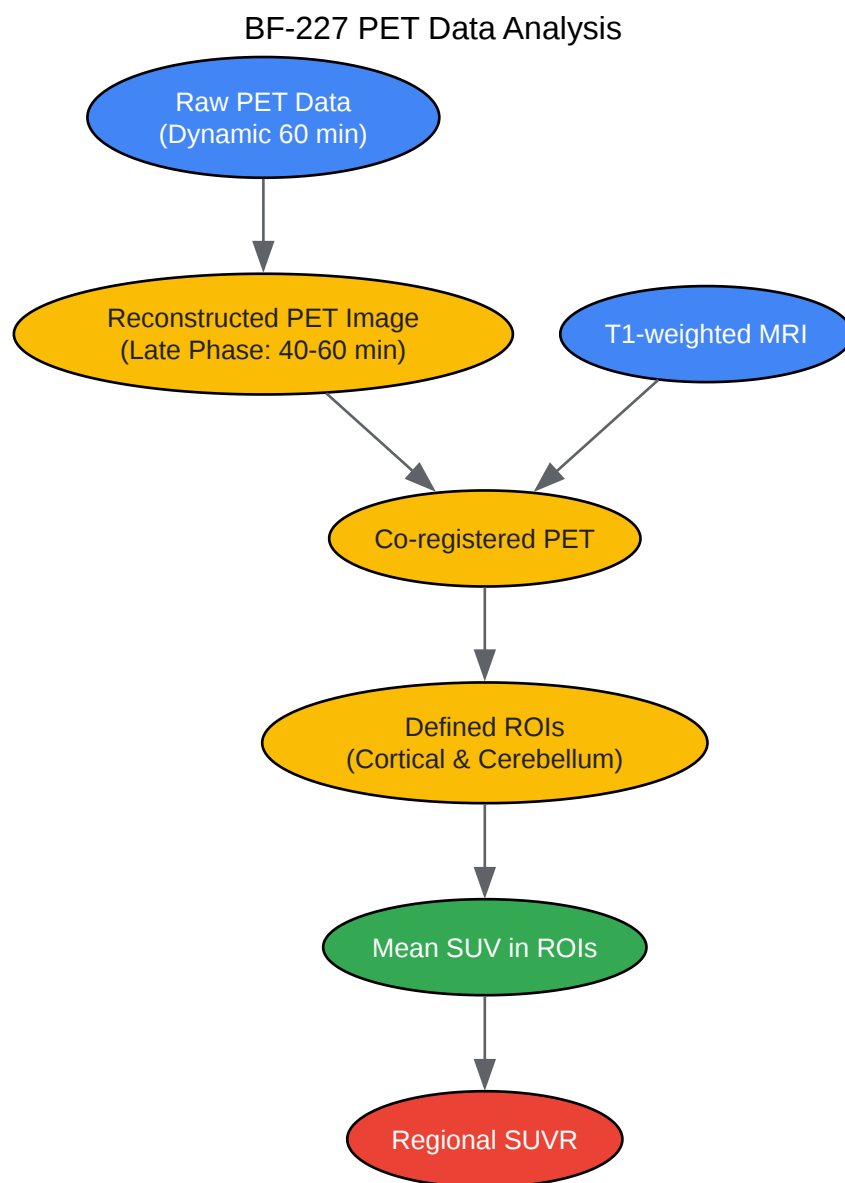
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Caption: Logical flow of BF-227 PET image data analysis.

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